

An In-depth Technical Guide to the Safe Handling of 4-Ethylsulfonylbenzaldehyde

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Compound of Interest

Compound Name: 4-Ethylsulfonylbenzaldehyde

Cat. No.: B1314216

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This guide provides comprehensive safety data and handling protocols for **4-Ethylsulfonylbenzaldehyde**, tailored for researchers, scientists, and professionals in drug development. The information is compiled from safety data sheets and chemical property databases to ensure a thorough understanding of the substance's characteristics and associated hazards.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of **4-Ethylsulfonylbenzaldehyde** is fundamental for its safe handling and use in experimental settings.

Property	Value	Reference
CAS Number	50899-03-1	[1]
Molecular Formula	C9H10O3S	[1]
Molecular Weight	198.24 g/mol	[1]
Appearance	White - Yellow Solid	[2]
Melting Point	108 - 110 °C	[1]
Boiling Point	No information available	
Solubility	No information available	
Vapor Pressure	No information available	
Density	No information available	

Hazard Identification and Classification

4-Ethylsulfonylbenzaldehyde is classified with several hazards that necessitate careful handling. The GHS classification provides a universally understood summary of these risks.

Hazard Classification	Category	Hazard Statement
Flammable liquids	Category 4	H227: Combustible liquid
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin irritation	Category 2	H315: Causes skin irritation
Serious eye irritation	Category 2A	H319: Causes serious eye irritation
Acute toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Specific target organ toxicity - single exposure (Respiratory system)	Category 3	H335: May cause respiratory irritation
Reproductive toxicity	Category 1B	H360: May damage fertility or the unborn child
Short-term (acute) aquatic hazard	Category 2	H411: Toxic to aquatic life with long lasting effects
Long-term (chronic) aquatic hazard	Category 2	H411: Toxic to aquatic life with long lasting effects

Data sourced from Sigma-Aldrich Safety Data Sheet.

GHS Pictograms:

Health hazard, Irritant, Environmental hazard

Signal Word: Danger

Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is crucial to minimize exposure and ensure a safe laboratory environment.

3.1. Personal Protective Equipment (PPE)

A risk assessment should always be conducted before handling, but the following PPE is generally recommended:

PPE Type	Specification
Eye Protection	Goggles (European Standard - EN 166).[3]
Hand Protection	Protective gloves.[3]
Skin and Body	Wear appropriate protective gloves and clothing to prevent skin exposure.[3]
Respiratory	Use a NIOSH/MSHA or European Standard EN 136 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.

3.2. Handling Procedures

- Do not handle until all safety precautions have been read and understood.
- Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[3]
- Wash skin thoroughly after handling.
- Use only outdoors or in a well-ventilated area.
- Avoid breathing mist or vapors.
- Avoid release to the environment.

3.3. Storage Conditions

- Store in a well-ventilated place. Keep cool.[3]
- Keep containers tightly closed in a dry and cool place.[3]
- Store under an inert atmosphere is recommended as the substance may be air-sensitive.[3]

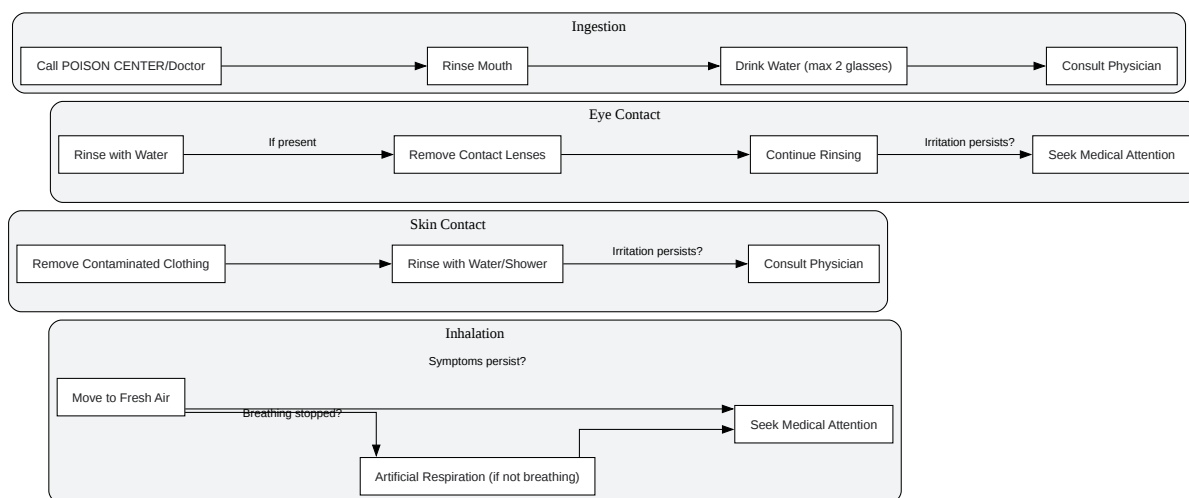
Emergency Procedures and First Aid

Rapid and appropriate response in case of an emergency is critical. The following diagrams and tables outline the necessary steps.

4.1. First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[3]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation persists, call a physician.[3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2]
Ingestion	IF SWALLOWED: Call a POISON CENTER or doctor if you feel unwell. Rinse mouth. Immediately make the victim drink water (two glasses at most). Consult a physician.

Logical Flow for First Aid Response



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First Aid Procedures for **4-Ethylsulfonylbenzaldehyde** Exposure.

4.2. Fire Fighting Measures

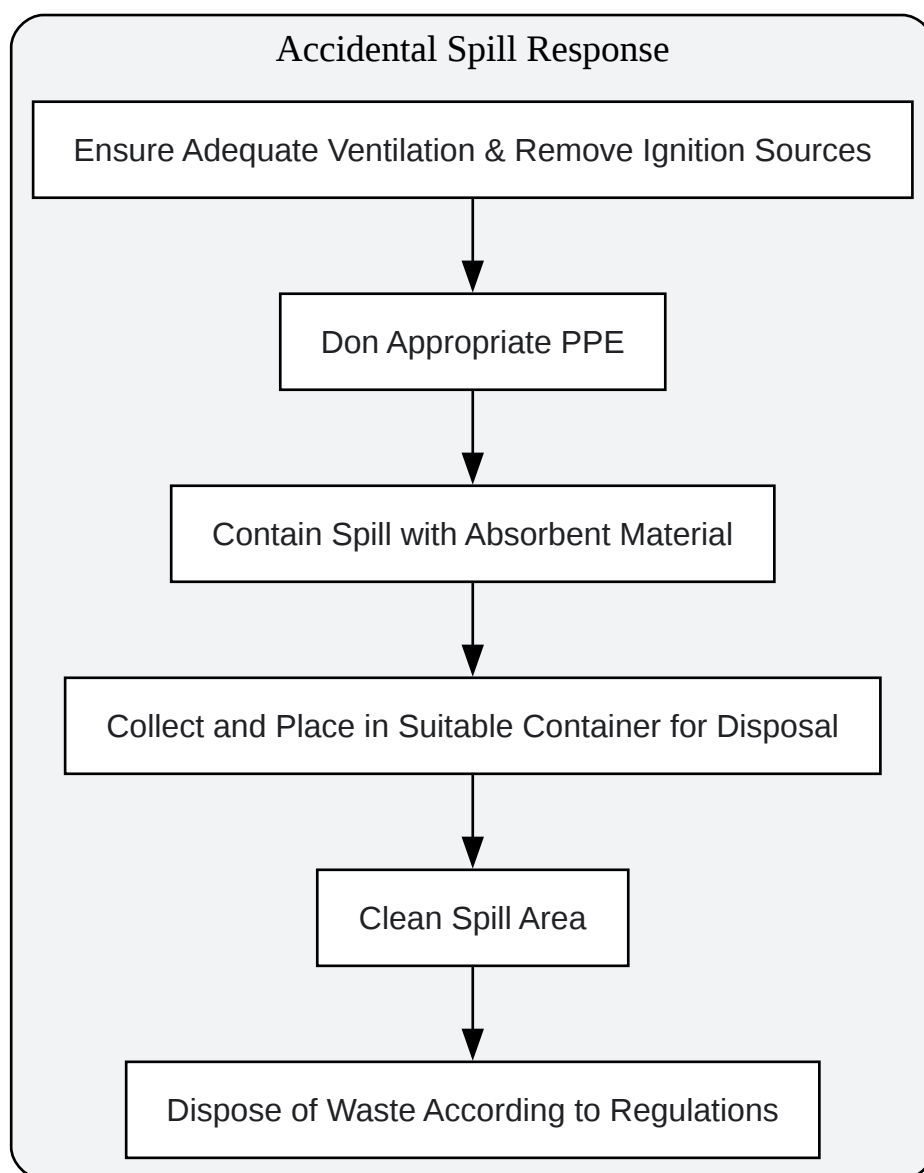
- Suitable extinguishing media: Use dry sand, dry chemical, or alcohol-resistant foam.[3] For this substance/mixture, no limitations of extinguishing agents are given.

- Specific hazards: Combustible. Vapors are heavier than air and may spread along floors. Development of hazardous combustion gases or vapors is possible in the event of a fire.
- Protective equipment: In the event of a fire, wear a self-contained breathing apparatus.

4.3. Accidental Release Measures

- Personal precautions: Do not breathe vapors or aerosols. Avoid substance contact. Ensure adequate ventilation. Keep away from heat and sources of ignition.
- Environmental precautions: Avoid release to the environment.
- Methods for cleaning up: Take up with liquid-absorbent material. Dispose of properly. Clean the affected area.

Workflow for Spill Response



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Logical workflow for responding to an accidental spill.

Toxicological Information

Detailed toxicological studies for **4-Ethylsulfonylbenzaldehyde** are not readily available in the public domain. The information below is derived from GHS classifications.

- Acute Toxicity: Harmful if swallowed or inhaled.
- Skin Corrosion/Irritation: Causes skin irritation.

- Serious Eye Damage/Irritation: Causes serious eye irritation.
- Respiratory or Skin Sensitization: No data available.
- Germ Cell Mutagenicity: No data available.
- Carcinogenicity: No data available.
- Reproductive Toxicity: May damage fertility or the unborn child.
- STOT-Single Exposure: May cause respiratory irritation.
- STOT-Repeated Exposure: No data available.
- Aspiration Hazard: No data available.

Disposal Considerations

Dispose of contents and container to an approved waste disposal plant. Disposal should be in accordance with local, state, and federal regulations. Avoid release to the environment.

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